

6-Ethoxychelerythrine: A Technical Guide to its Discovery, Isolation, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Ethoxychelerythrine

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Abstract

6-Ethoxychelerythrine, a benzophenanthridine alkaloid, has been identified as a naturally occurring compound with notable antimicrobial properties. Initially considered a potential artifact of isolation techniques involving ethanol, its presence has been confirmed in plant species such as *Zanthoxylum monophyllum*. This technical guide provides a comprehensive overview of the available scientific knowledge on **6-Ethoxychelerythrine**, including its discovery, proposed isolation strategies, and known biological activities. Due to the limited availability of detailed experimental data in the public domain, this guide synthesizes the current understanding and provides a framework for future research and development.

Introduction

6-Ethoxychelerythrine is a derivative of the well-studied alkaloid chelerythrine. The addition of an ethoxy group at the C-6 position distinguishes it from its parent compound and likely influences its biological activity and pharmacokinetic profile. While chelerythrine has been extensively investigated for its diverse pharmacological effects, including protein kinase C (PKC) inhibition, **6-Ethoxychelerythrine** is an emerging molecule of interest, particularly for its potent antimicrobial action against clinically relevant pathogens.

Discovery and Natural Occurrence

Contrary to initial hypotheses suggesting it was an artifact formed by the reaction of chelerythrine with ethanol during extraction, **6-Ethoxychelerythrine** has been isolated as a natural product from the leaves and bark of *Zanthoxylum monophyllum*.^[1] This discovery is significant as it establishes the compound as a constituent of the plant's secondary metabolism and a valid target for phytochemical investigation and pharmacological screening.

Physicochemical Properties and Characterization

A summary of the known physicochemical properties of **6-Ethoxychelerythrine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₃ NO ₅	
Molecular Weight	393.44 g/mol	
CAS Number	79559-55-0	
Class	Benzophenanthridine Alkaloid	
Known Biological Activity	Antibacterial, Antimalarial	[1]
Purity (Commercial)	≥98%	

Note: Detailed spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry) for **6-Ethoxychelerythrine** is not readily available in the reviewed literature. The characterization would typically involve the following spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the benzophenanthridine core, methoxy groups, the methylenedioxy bridge, and the N-methyl group. The key distinguishing feature would be the signals corresponding to the ethoxy group, likely a triplet for the methyl protons and a quartet for the methylene protons, and the signal for the proton at the C-6 position.
- ¹³C NMR:** The carbon NMR spectrum would provide detailed information on the carbon skeleton, with distinct chemical shifts for the quaternary carbons of the aromatic rings, the

methoxy carbons, the methylenedioxy carbon, the N-methyl carbon, and the carbons of the ethoxy group.

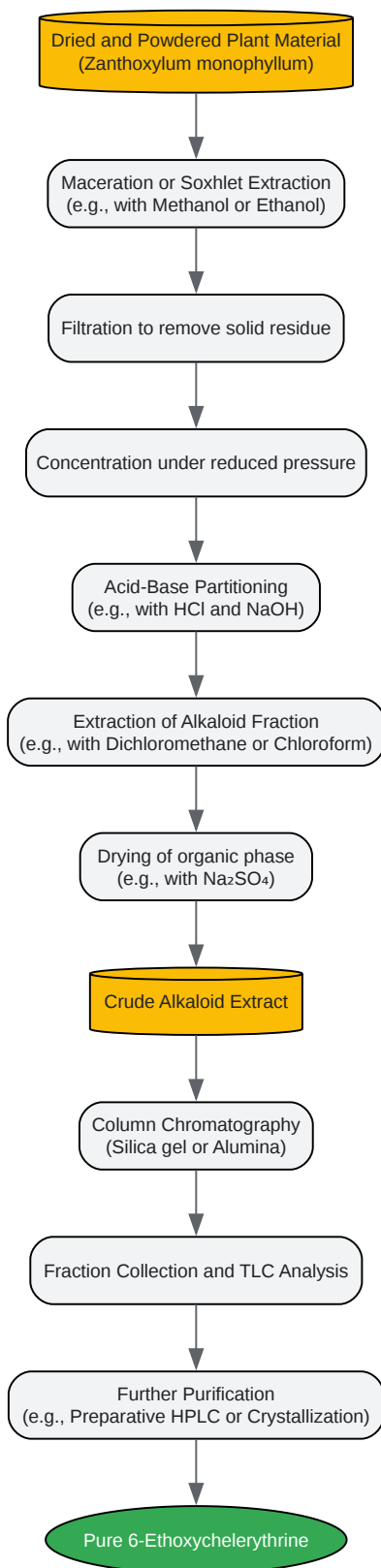
Mass Spectrometry (MS)

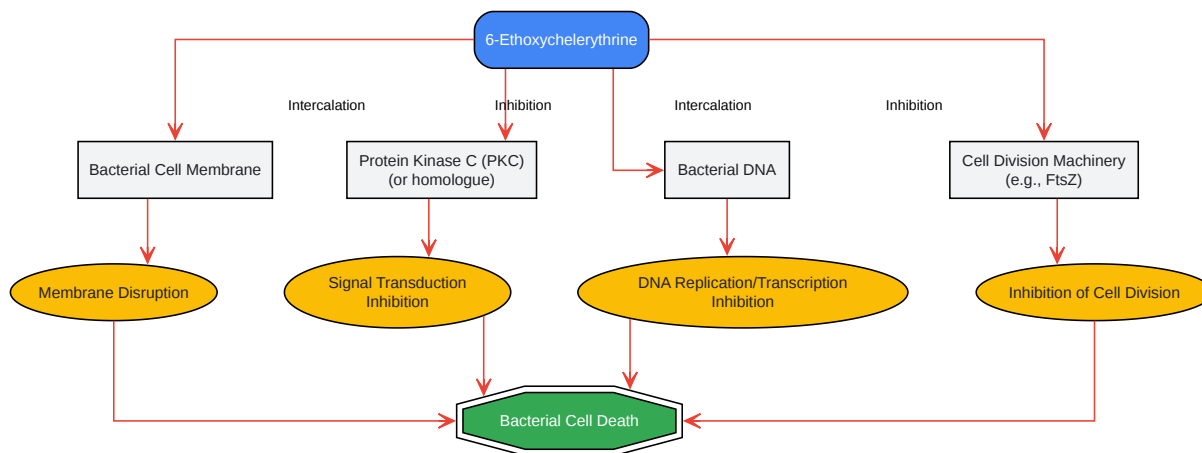
Mass spectrometry would be used to confirm the molecular weight of **6-Ethoxychelerythrine**. The fragmentation pattern would provide valuable structural information, likely showing losses of the ethoxy group and other characteristic fragments of the benzophenanthridine core.

Proposed Isolation and Purification Protocol

While a specific, detailed protocol for the isolation of **6-Ethoxychelerythrine** from *Zanthoxylum monophyllum* is not available in the reviewed literature, a general methodology can be proposed based on standard procedures for the extraction of alkaloids from plant materials.

Extraction Workflow





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References

- 1. rsc.org [rsc.org]
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